

Essential Safety and Operational Guide for 3,4-Dihydroisoquinoline-2(1H)-carbaldehyde

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Compound of Interest

Compound Name: 3,4-Dihydroisoquinoline-2(1H)-carbaldehyde

Cat. No.: B167728

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3,4-Dihydroisoquinoline-2(1H)-carbaldehyde**. It includes detailed personal protective equipment (PPE) requirements, step-by-step operational procedures, and disposal plans to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,4-Dihydroisoquinoline-2(1H)-carbaldehyde** is provided below.

Property	Value
Molecular Formula	C ₁₀ H ₁₁ NO[1]
Molecular Weight	161.20 g/mol [2]
Boiling Point	211 - 214 °C (412 - 417 °F)
Density	0.936 g/cm ³ at 25 °C (77 °F)

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **3,4-Dihydroisoquinoline-2(1H)-carbaldehyde** is not readily available, the hazards can be inferred from similar compounds and its functional groups (an aldehyde and a cyclic amine). The following GHS classifications are likely applicable and appropriate PPE is mandatory.

Potential Hazards:

- H227: Combustible liquid
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Required Personal Protective Equipment (PPE):

PPE Category	Item	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Avoid latex gloves as they may offer insufficient protection. Inspect gloves for any signs of degradation or puncture before use. [3] [4] [5]
Eye and Face Protection	Safety goggles and face shield	Chemical splash goggles are mandatory. A full-face shield should be worn over the goggles when handling larger quantities or when there is a significant splash risk. [3] [5] [6]
Skin and Body Protection	Laboratory coat and apron	A flame-resistant lab coat should be worn and fully fastened. For operations with a higher risk of splashes, a chemical-resistant apron should be worn over the lab coat. [3] [5]
Respiratory Protection	Fume hood or respirator	All handling of this compound should be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available or during a large spill, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [7] [8]
Foot Protection	Closed-toe shoes	Shoes must be made of a non-porous material to protect against spills. [3] [9]

Experimental Protocols: Safe Handling and Operational Workflow

Adherence to the following step-by-step procedures is critical for the safe handling of **3,4-Dihydroisoquinoline-2(1H)-carbaldehyde**.

1. Preparation and Pre-Handling:

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.[\[7\]](#)[\[10\]](#)
- Information Review: Review the Safety Data Sheet (SDS) for this compound or similar chemicals.[\[7\]](#)
- Emergency Equipment: Ensure that a safety shower, eyewash station, and fire extinguisher are readily accessible and in good working order.
- Spill Kit: Have a chemical spill kit appropriate for aldehydes and amines readily available.

2. Handling and Use:

- Ventilation: Always handle **3,4-Dihydroisoquinoline-2(1H)-carbaldehyde** in a properly functioning chemical fume hood.[\[8\]](#)
- Personal Protective Equipment: Don the appropriate PPE as detailed in the table above before handling the chemical.[\[5\]](#)[\[9\]](#)
- Dispensing: When transferring or dispensing the chemical, do so slowly and carefully to avoid splashing. Use a secondary container when transporting the chemical within the laboratory.[\[8\]](#)
- Heating: This compound is a combustible liquid. Keep it away from open flames, hot plates, and other potential ignition sources.[\[8\]](#)
- Avoid Inhalation and Contact: Do not smell the chemical directly. Avoid all contact with skin and eyes.[\[8\]](#)[\[9\]](#)

3. Storage:

- Container: Store in a tightly sealed, properly labeled container.[\[7\]](#)[\[10\]](#)
- Location: Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[7\]](#)[\[11\]](#)
- Segregation: Store separately from strong acids and oxidizers.

4. Spill Response:

- Small Spills: For a small spill contained within the fume hood, use an absorbent material to soak up the chemical. Place the contaminated absorbent in a sealed container for proper disposal.
- Large Spills: In the event of a large spill, evacuate the immediate area and alert laboratory personnel and the safety officer. If safe to do so, contain the spill with absorbent materials. Do not attempt to clean up a large spill without appropriate training and respiratory protection.[\[8\]](#)

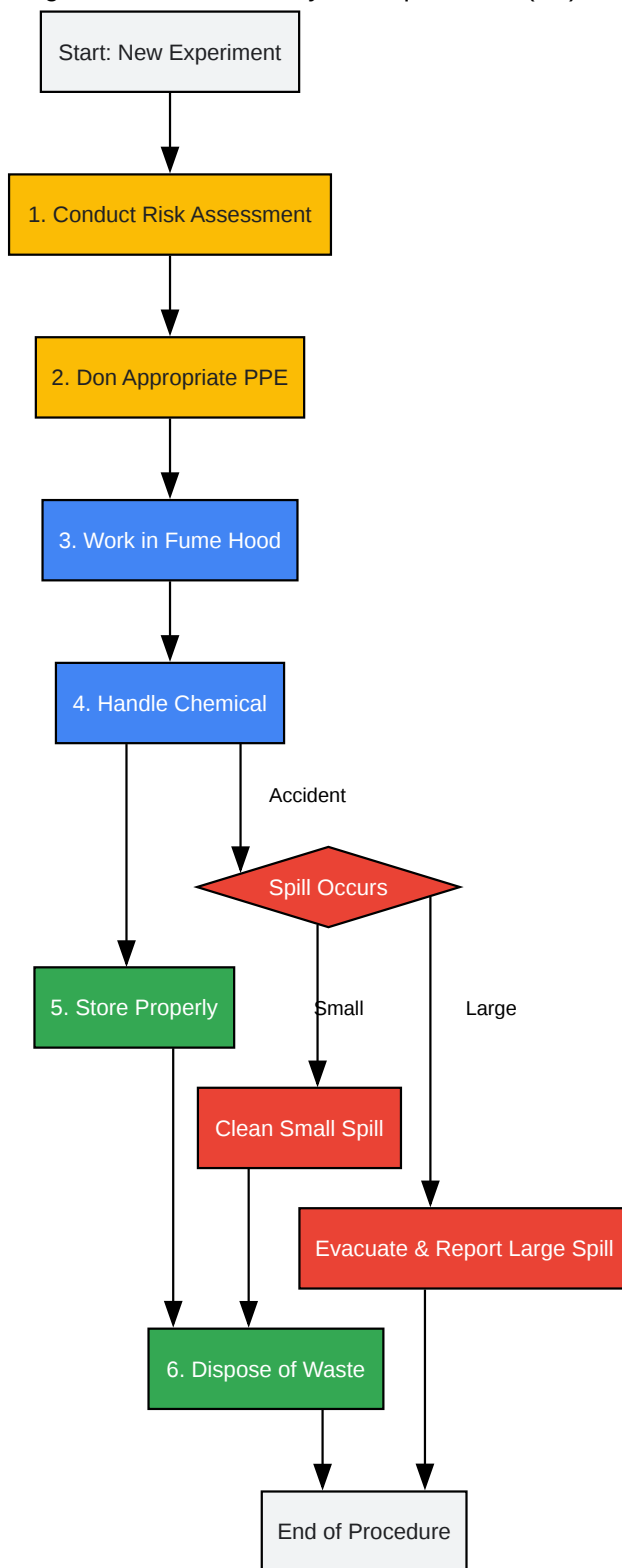
5. Disposal Plan:

- Waste Collection: All waste materials contaminated with **3,4-Dihydroisoquinoline-2(1H)-carbaldehyde**, including empty containers, used gloves, and absorbent materials, must be collected in a designated and properly labeled hazardous waste container.[\[8\]](#)
- Disposal Regulations: Dispose of the chemical waste in accordance with all local, state, and federal regulations. Do not dispose of it down the drain or in the regular trash.[\[7\]](#)[\[8\]](#)

Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedural flow for safely working with **3,4-Dihydroisoquinoline-2(1H)-carbaldehyde**.

Safe Handling Workflow for 3,4-Dihydroisoquinoline-2(1H)-carbaldehyde

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Caption: Logical workflow for the safe handling of **3,4-Dihydroisoquinoline-2(1H)-carbaldehyde**.

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